

An In-depth Technical Guide to Tetradecanedioic Acid (CAS Number: 821-38-5)

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Compound of Interest

Compound Name: Tetradecanedioate

Cat. No.: B1240563

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetradecanedioic acid, with the CAS number 821-38-5, is a long-chain alpha,omega-dicarboxylic acid.[1][2] This linear saturated fatty acid, with a 14-carbon backbone, presents as a white crystalline solid or powder.[3] Its bifunctional nature, characterized by carboxylic acid groups at both ends of the aliphatic chain, makes it a versatile molecule in various chemical syntheses and a subject of interest in biological systems. This technical guide provides a comprehensive overview of tetradecanedioic acid, including its physicochemical properties, spectral data, synthesis and purification protocols, key applications, and its emerging role in drug development as a biomarker.

Physicochemical Properties

A thorough understanding of the physical and chemical properties of tetradecanedioic acid is crucial for its application in research and development. The following tables summarize key quantitative data.

Table 1: General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₁₄ H ₂₆ O ₄	[3]
Molecular Weight	258.35 g/mol	[3]
Appearance	White crystalline powder or flakes	[3]
Melting Point	124-127 °C	
Boiling Point	427.81 °C (estimated)	
Density	1.0768 g/cm ³ (estimated)	
Vapor Pressure	1.3 hPa at 20 °C	
pKa	4.48 ± 0.10 (Predicted)	

Table 2: Solubility Data

Solvent	Solubility	Reference(s)
Water	Slightly soluble	
Ethanol	Soluble	
Methanol	Soluble	
Dimethyl Sulfoxide (DMSO)	Soluble	
Hexane	Sparingly soluble	

Spectral Data

Spectroscopic analysis is essential for the identification and characterization of tetradecanedioic acid.

Table 3: Summary of Spectral Data

Technique	Key Features
^1H NMR	Signals corresponding to the methylene protons of the aliphatic chain and the acidic protons of the carboxylic acid groups.
^{13}C NMR	Resonances for the carbonyl carbons of the carboxylic acids and the distinct methylene carbons along the chain.
FTIR	Characteristic strong absorption band for the C=O stretching of the carboxylic acid group, and a broad O-H stretching band.
Mass Spectrometry	Molecular ion peak and fragmentation patterns consistent with the structure of a long-chain dicarboxylic acid.

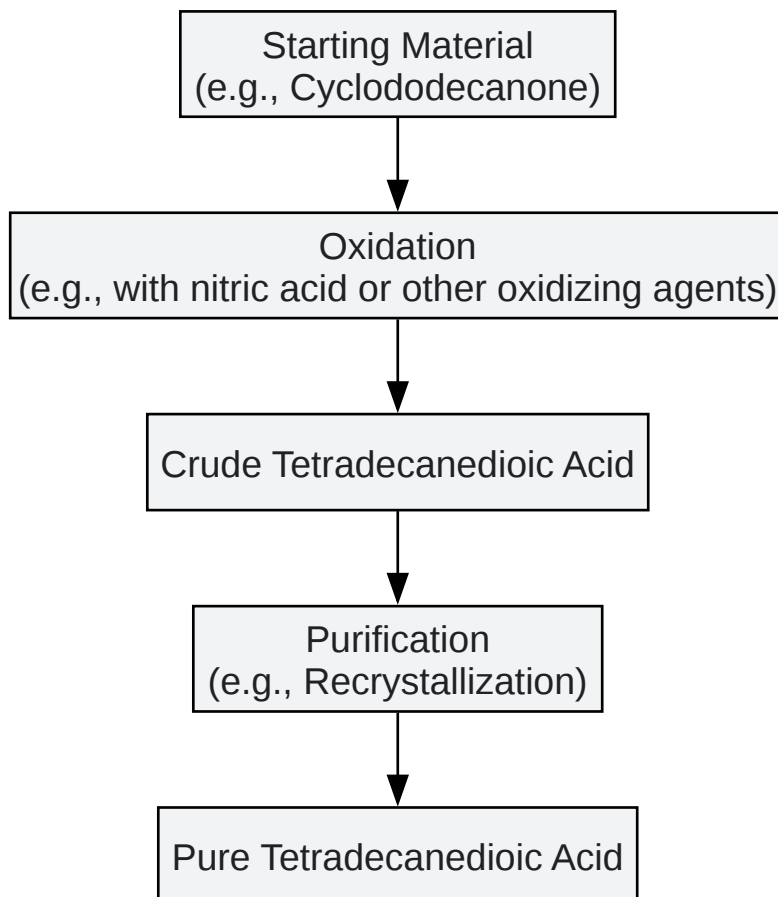
Note: Detailed peak lists and spectra can be found in various online databases. The mass spectrum of tetradecanedioic acid is available in the NIST WebBook.^[4] ^1H NMR and ^{13}C NMR spectra are also available for viewing in specialized databases.^{[5][6][7]}

Synthesis and Purification

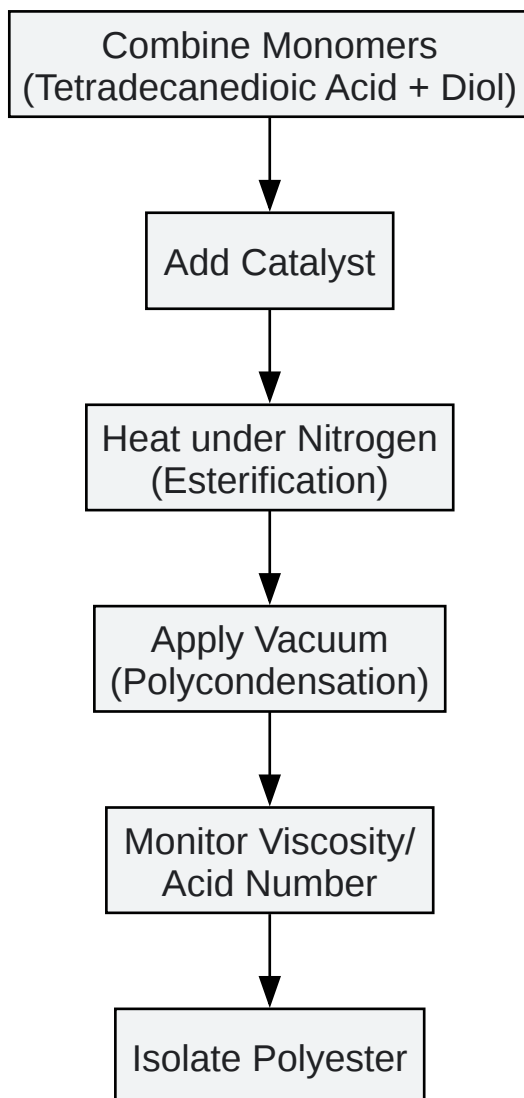
Synthesis

Several synthetic routes to tetradecanedioic acid have been reported. A common laboratory-scale synthesis involves the oxidation of cyclododecanone, which itself can be derived from cyclododecane. While specific multi-step industrial processes are often proprietary, a general representation of a synthetic pathway is outlined below.

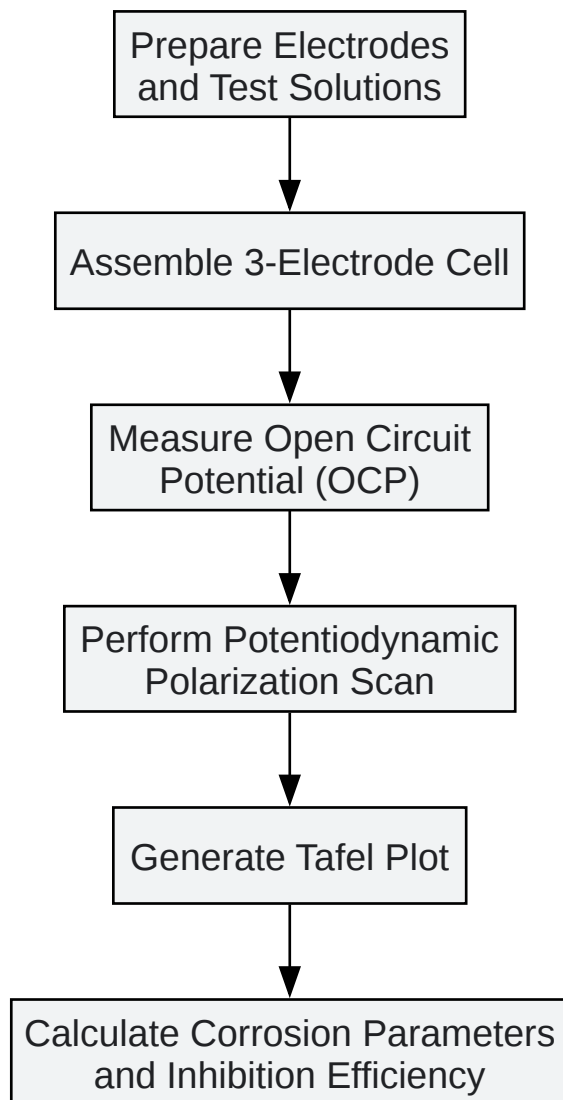
General Synthetic Workflow for Tetradecanedioic Acid

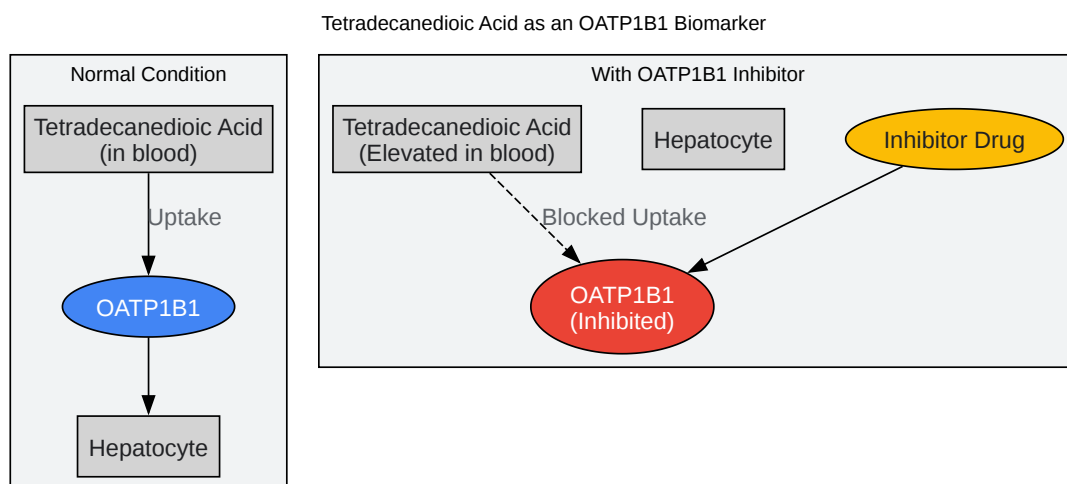


Polyester Synthesis Workflow



Corrosion Inhibition Evaluation Workflow





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